

Application Notes and Protocols for Utilizing Cinnoline-7-carbonitrile in Antimicrobial Studies

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Compound of Interest

Compound Name: Cinnoline-7-carbonitrile

Cat. No.: B15247725

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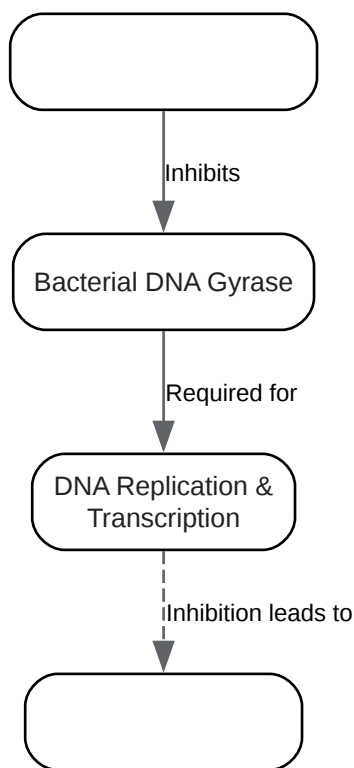
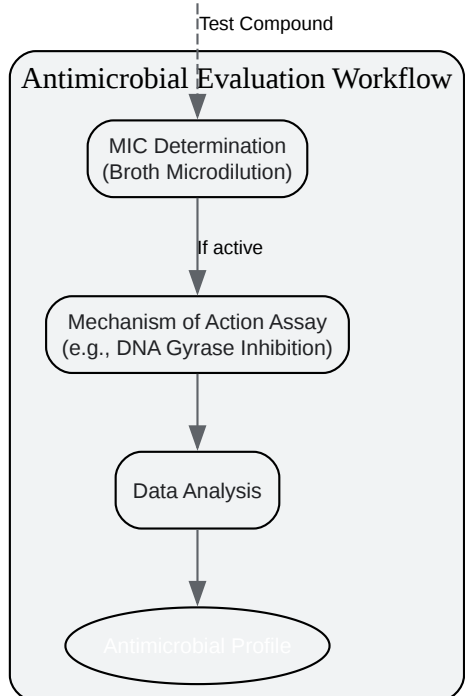
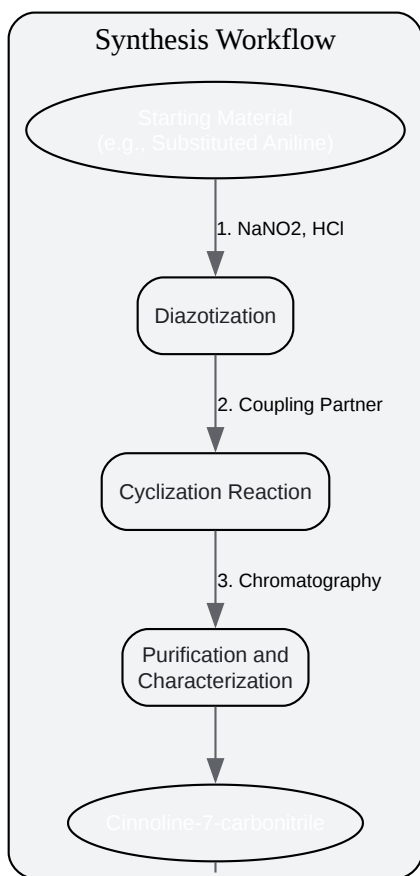
These application notes provide a comprehensive overview of the potential use of **Cinnoline-7-carbonitrile** in antimicrobial research. While direct studies on **Cinnoline-7-carbonitrile** are limited, this document compiles and extrapolates information from closely related cinnoline derivatives to guide future research. The cinnoline scaffold is a promising heterocyclic structure known for its broad pharmacological activities, including antibacterial and antifungal properties.

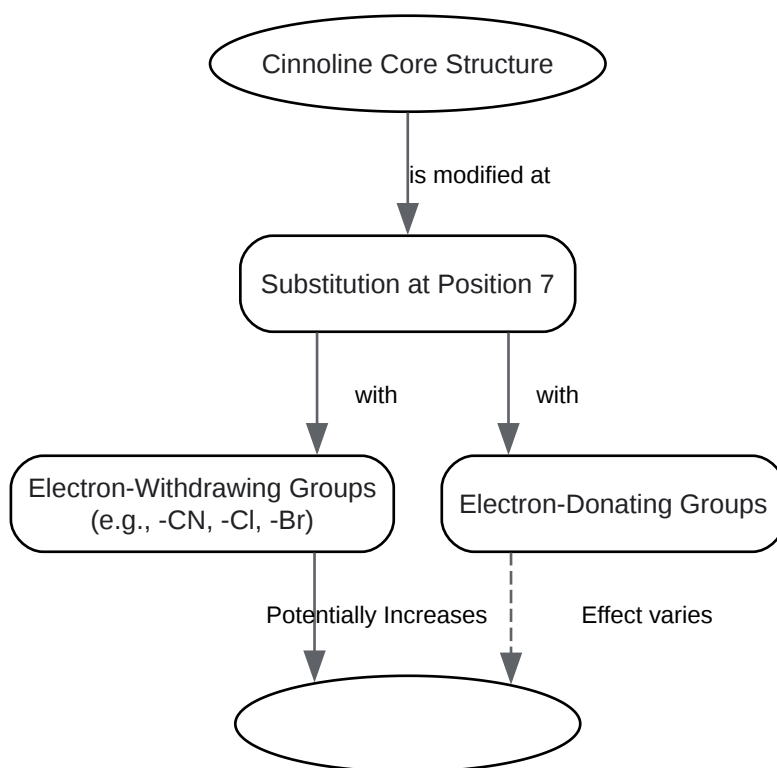
Introduction to Cinnoline Derivatives in Antimicrobial Research

Cinnoline, a bicyclic aromatic heterocycle, and its derivatives have garnered significant attention in medicinal chemistry due to their diverse biological activities.^[1] Numerous studies have demonstrated the potential of cinnoline-based compounds as antibacterial, antifungal, antimalarial, and antitumor agents.^{[2][3]} Modifications on the cinnoline ring, particularly at the 6th and 7th positions, have been shown to influence their antimicrobial potency. For instance, derivatives with halogen substitutions at these positions have exhibited significant antimicrobial activity.^{[2][4]} One study identified a compound designated "CN-7," derived from a library of 6- and 7-substituted cinnolines, as a potent agent against *E. coli* with a Minimum Inhibitory Concentration (MIC) of 12.5 µg/mL.^[5] This highlights the potential of **Cinnoline-7-carbonitrile** as a subject for antimicrobial investigation.

Proposed Synthesis of Cinnoline-7-carbonitrile

A plausible synthetic route for **Cinnoline-7-carbonitrile** can be adapted from established methods for cinnoline synthesis, such as the Richter cinnoline synthesis.^[6] A generalized workflow for the synthesis and subsequent antimicrobial evaluation is presented below.





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References

- 1. Synthesis, antimicrobial evaluation, DNA gyrase inhibition, and in silico pharmacokinetic studies of novel quinoline derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Cinnoline Scaffold—A Molecular Heart of Medicinal Chemistry? - PMC [pmc.ncbi.nlm.nih.gov]
- 3. pnrjournal.com [pnrjournal.com]
- 4. Synthesis, characterization and biological activities of substituted cinnoline culphonamides - PMC [pmc.ncbi.nlm.nih.gov]
- 5. jocpr.com [jocpr.com]
- 6. Cinnoline - Wikipedia [en.wikipedia.org]

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